

Navigating the Safety Profile of N-Propylenediamine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Propylenediamine*

Cat. No.: B094181

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For Scientists, by a Scientist: A Deep Dive into the Safe Handling and Application of **N-Propylenediamine** (CAS: 111-39-7)

This guide provides a detailed examination of **N-Propylenediamine**, a versatile diamine building block utilized in various synthetic applications. As drug development professionals and researchers, a thorough understanding of a compound's safety profile is not merely a regulatory formality but the bedrock of responsible innovation and laboratory safety. This document moves beyond a standard Safety Data Sheet (SDS) template to offer a causal and integrated perspective on the hazards, handling protocols, and emergency procedures associated with this flammable and irritant liquid.

Chemical Identity and Physicochemical Properties

N-Propylenediamine, also known as 2-Propylaminoethylamine, is a primary and secondary amine with the linear formula $\text{CH}_3\text{CH}_2\text{CH}_2\text{NHCH}_2\text{CH}_2\text{NH}_2$.^[1] Its structure, featuring both a nucleophilic primary amine and a slightly less reactive secondary amine, along with a short alkyl chain, dictates its physical properties and reactivity. It is a colorless to pale yellow liquid that is soluble in water and organic solvents.^[2]

Understanding its physical properties is the first step in risk assessment. The relatively low flash point, for instance, is a direct consequence of its molecular weight and structure, making it a flammable liquid that requires specific storage and handling protocols to mitigate fire risk.

Table 1: Physicochemical Data of **N-Propylethylenediamine**

Property	Value	Source
CAS Number	111-39-7	[1]
Molecular Formula	C ₅ H ₁₄ N ₂	[3]
Molecular Weight	102.18 g/mol	[1]
Appearance	Clear, colorless liquid	[3]
Boiling Point	147-150 °C (lit.)	[1]
Density	0.829 g/mL at 25 °C (lit.)	[1]
Flash Point	45 °C (113.0 °F) - closed cup	[1]
Refractive Index	n _{20/D} 1.441 (lit.)	[1]
Sensitivity	Air Sensitive	[3]

Hazard Identification and GHS Classification

N-Propylethylenediamine is classified under the Globally Harmonized System (GHS) as a hazardous substance. The primary hazards are its flammability and its irritant effects on skin and the respiratory system.[\[1\]](#)[\[4\]](#) The causality is clear: as a volatile, low-molecular-weight organic amine, it readily vaporizes, creating a flammable atmosphere, while its basic and reactive amine groups can disrupt biological tissues upon contact.

Table 2: GHS Hazard Classification for **N-Propylethylenediamine**

Classification	Code	Description
Flammable liquids (Category 3)	H226	Flammable liquid and vapor
Skin irritation (Category 2)	H315	Causes skin irritation
Specific target organ toxicity — Single exposure (Category 3), Respiratory tract irritation	H335	May cause respiratory irritation

Source: PubChem[4], Sigma-Aldrich[1]

The following diagram illustrates the GHS pictograms applicable to **N-Propylethylenediamine** and their corresponding meanings, providing an immediate visual reference for the primary hazards.

H315: Causes skin irritation
H335: May cause respiratory irritation

H226:
Flammable liquid
and vapor

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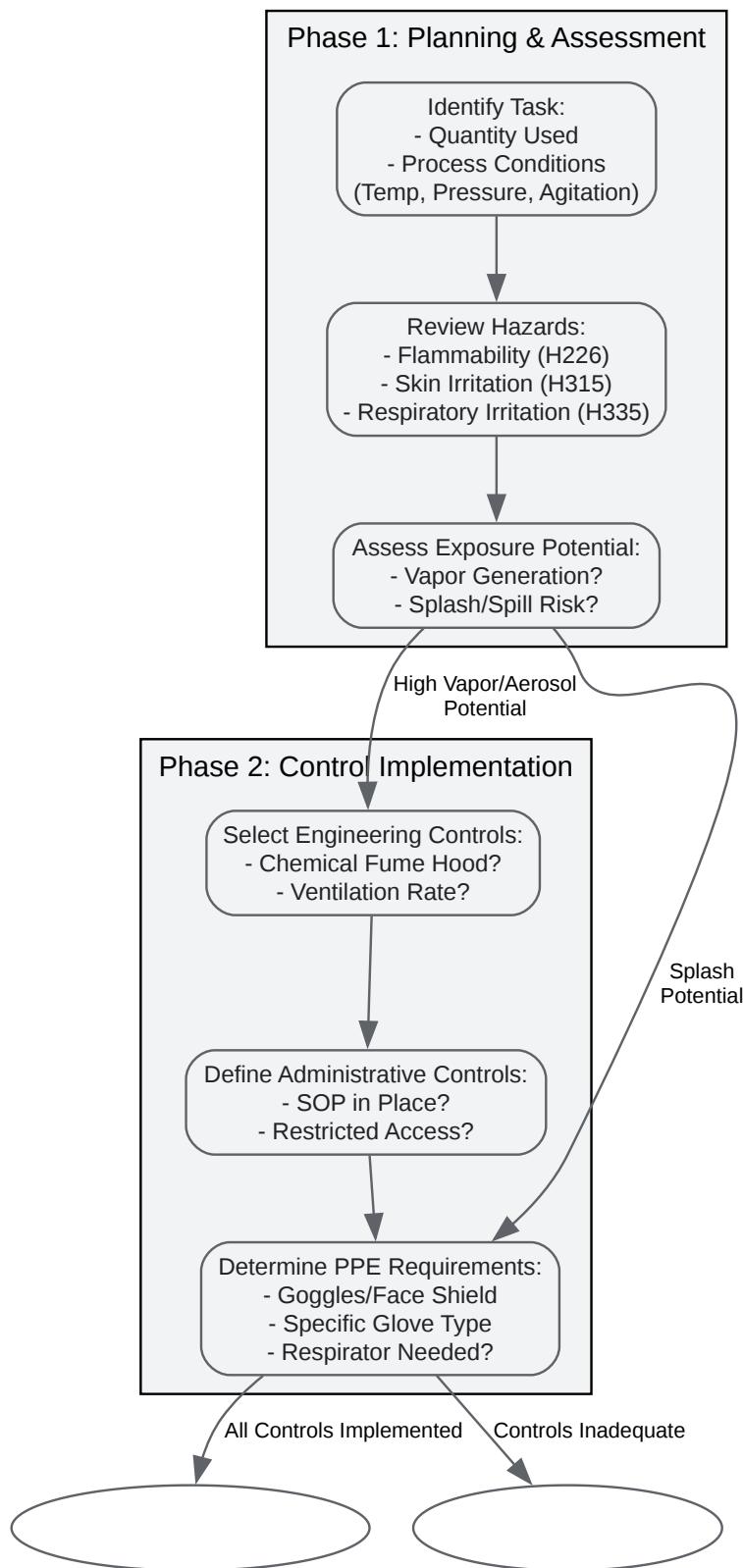
Caption: GHS Hazard Pictograms for **N-Propylethylenediamine**.

Exposure Control and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical, prioritizing engineering controls, followed by administrative controls, and finally, personal protective equipment.

- Engineering Controls: All work with **N-Propylethylenediamine** should be conducted in a well-ventilated area. A certified chemical fume hood is mandatory for any procedure that may generate vapors, such as heating, agitation, or transfer of large quantities.[\[5\]](#) Ensure that an eyewash station and a safety shower are readily accessible and tested regularly.[\[6\]](#)
- Administrative Controls: Develop and strictly follow Standard Operating Procedures (SOPs) for all tasks involving this chemical. Limit the quantity of the chemical in the work area to the minimum required for the procedure. Ensure all personnel are trained on the specific hazards and the contents of this guide.
- Personal Protective Equipment (PPE): The final barrier between the researcher and the chemical, PPE must be selected based on a thorough risk assessment.
 - Eye Protection: Chemical splash goggles are required at all times. A face shield should be worn over goggles when there is a significant risk of splashing, such as during bulk transfers or reactions under pressure.[\[7\]](#)
 - Hand Protection: Chemical-resistant gloves are mandatory. While specific breakthrough time data for **N-Propylethylenediamine** is not readily available, gloves made of nitrile rubber are a common choice for general protection against amines and offer good splash resistance.[\[7\]](#)[\[8\]](#) For prolonged contact or immersion, heavier-duty gloves such as butyl or neoprene should be considered. Always inspect gloves for tears or degradation before use and replace them immediately after contamination.[\[5\]](#)
 - Skin and Body Protection: A flame-resistant lab coat should be worn and kept fully buttoned. Long pants and closed-toe shoes are required. For large-scale operations, additional chemical-resistant aprons or coveralls may be necessary.
 - Respiratory Protection: If engineering controls cannot maintain exposure below acceptable limits, or during emergency situations, respiratory protection is required. A full-face respirator with a multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridge is recommended.[\[1\]](#)[\[9\]](#) A quantitative fit test is essential to ensure a proper seal for tight-fitting respirators.[\[9\]](#)

The following workflow provides a logical process for assessing risk and determining appropriate controls when planning an experiment with **N-Propylethylenediamine**.



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